

Antiproliferative agent-36 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antiproliferative agent-36

Cat. No.: B12387371

[Get Quote](#)

In-Depth Technical Guide on Antiproliferative Agent-36

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Antiproliferative Agent-36**, a promising benzothiazolyl hydrazone derivative. The information presented herein is intended to support further research and development of this compound as a potential therapeutic agent.

Core Compound Profile

Antiproliferative Agent-36, also identified as compound 8i in scientific literature, is a synthetic compound belonging to the benzothiazolyl hydrazone class of molecules.

Chemical Structure:

The chemical structure of **Antiproliferative Agent-36** is 2-acetylpyrimidine (benzothiazol-2-yl)hydrazone.

Molecular Formula: $C_{13}H_{11}N_5S$

Molecular Weight: 269.32 g/mol

CAS Number: 193828-76-1

SMILES: C/C(C1=NC=NC=C1)=N\NC2=NC3=CC=CC=C3S2

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₃ H ₁₁ N ₅ S
Molecular Weight	269.32 g/mol
CAS Number	193828-76-1

Antiproliferative Activity

Benzothiazolyl hydrazones, including **Antiproliferative Agent-36**, have demonstrated significant antiproliferative effects against a range of human cancer cell lines. Studies have shown that these compounds exhibit cytotoxic activity, with IC₅₀ values often in the micromolar to nanomolar range.

Quantitative Data Summary:

While specific IC₅₀ values for **Antiproliferative Agent-36** against a comprehensive panel of cell lines from its original publication are not readily available in the public domain, the class of 2-acetylpyridine benzothiazolyl hydrazones has shown potent activity against various solid tumors. For instance, related compounds have demonstrated significant inhibition of cell proliferation in cell lines such as HeLa (uterine carcinoma), A549 (lung carcinoma), and MCF-7 (breast carcinoma).[1] Some 2-acetylpyridine benzoxazolyl and benzimidazolyl hydrazones have exhibited IC₅₀ values in the nanomolar range against colon carcinoma and melanoma cells.[2]

Experimental Protocols

The following sections detail the general methodologies for the synthesis and biological evaluation of benzothiazolyl hydrazones, based on established scientific literature.

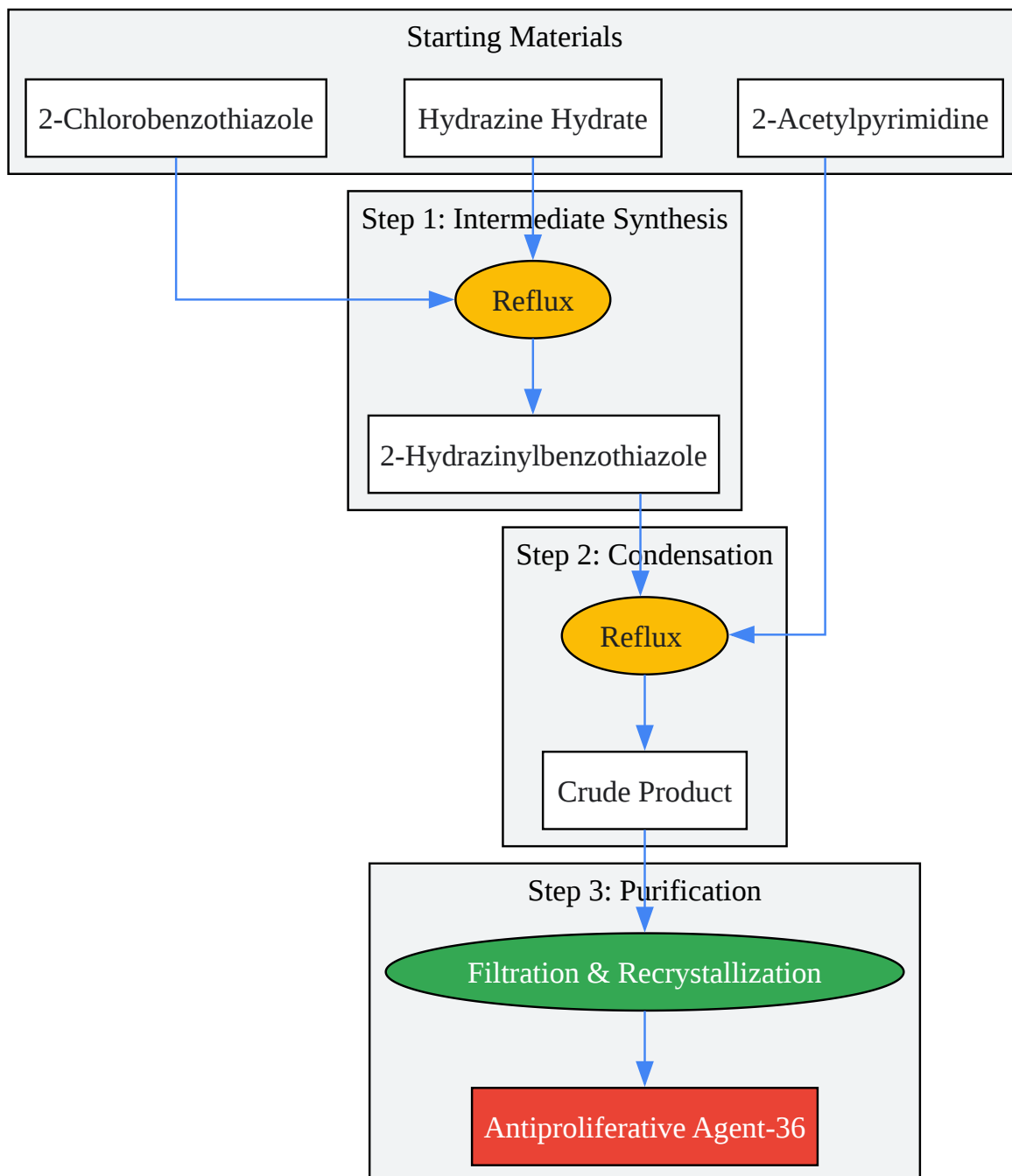
Synthesis of Antiproliferative Agent-36

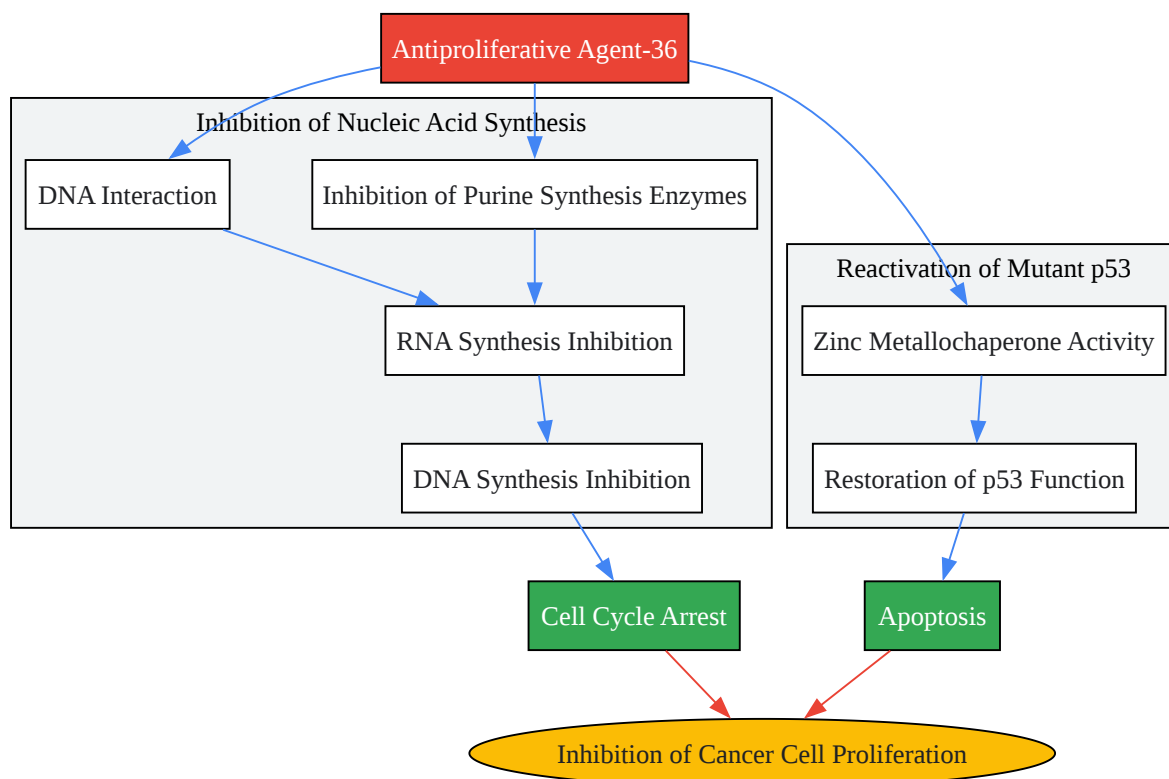
The synthesis of **Antiproliferative Agent-36** and related benzothiazolyl hydrazones is typically achieved through a condensation reaction.^[3]

General Procedure:

- **Preparation of 2-Hydrazinylbenzothiazole:** This intermediate is synthesized by refluxing 2-chlorobenzothiazole with hydrazine hydrate in a suitable solvent like ethanol.
- **Condensation Reaction:** An equimolar amount of 2-hydrazinylbenzothiazole is reacted with 2-acetylpyrimidine in a suitable solvent, such as ethanol or glacial acetic acid. The reaction mixture is typically heated under reflux for several hours.
- **Isolation and Purification:** Upon cooling, the resulting hydrazone precipitates out of the solution. The solid product is then collected by filtration, washed with a cold solvent, and can be further purified by recrystallization from an appropriate solvent to yield the final compound.

The workflow for this synthesis can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Investigations on the mechanism of action of the novel antitumor agents 2-benzothiazolyl, 2-benzoxazolyl, and 2-benzimidazolyl hydrazones derived from 2-acetylpyridine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. 2-benzoxazolyl and 2-benzimidazolyl hydrazones derived from 2-acetylpyridine: a novel class of antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis, characterization and antimicrobial evaluation of some 1,3-benzothiazole-2-yl-hydrazone derivatives - Arabian Journal of Chemistry [arabjchem.org]
- To cite this document: BenchChem. [Antiproliferative agent-36 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387371#antiproliferative-agent-36-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com